

Reactivity of the vinyl and hydroxyl groups in (4-Vinylphenyl)methanol

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Compound of Interest

Compound Name: (4-Vinylphenyl)methanol

Cat. No.: B094994

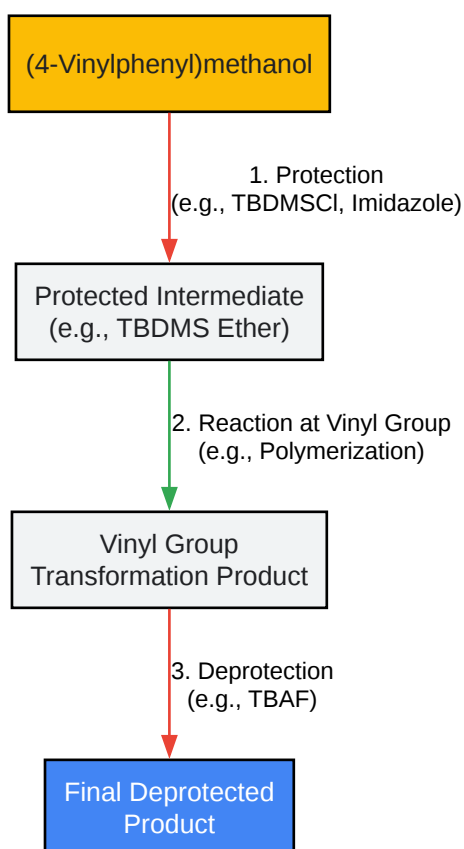
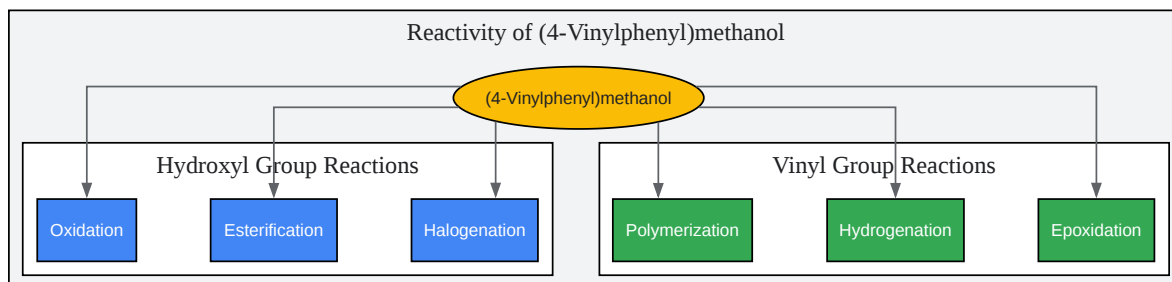
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Molecular Architecture and Dual Reactivity

(4-Vinylphenyl)methanol (also known as 4-vinylbenzyl alcohol) is a styrenic alcohol whose utility stems from the orthogonal reactivity of its two primary functional groups: a primary benzylic alcohol ($-\text{CH}_2\text{OH}$) and a vinyl ($-\text{CH}=\text{CH}_2$) group.^[2] The phenyl ring acts as a rigid scaffold, influencing the electronic properties and stability of both moieties.

- **The Hydroxyl Group:** The primary alcohol is a nucleophilic center and can undergo a variety of classic alcohol transformations, including oxidation, esterification, etherification, and substitution reactions. Its benzylic position enhances its reactivity in certain transformations, such as oxidation and substitution, due to the stability of benzylic carbocation or radical intermediates.
- **The Vinyl Group:** The vinyl group, conjugated with the phenyl ring, behaves as a typical styrene monomer. It is susceptible to electrophilic addition and is readily polymerized via free-radical or anionic mechanisms.^[3] This group is the cornerstone of its application in materials science for creating functional polymers.

The central challenge and opportunity in the chemistry of **(4-vinylphenyl)methanol** lie in selectively addressing one group in the presence of the other.



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